

GRP-60367 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: GRP-60367 hydrochloride

Cat. No.: B8134323

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For researchers, scientists, and drug development professionals, this document provides an in-depth technical overview of **GRP-60367 hydrochloride**, a novel first-in-class small-molecule inhibitor of the rabies virus (RABV).

GRP-60367 hydrochloride has emerged as a potent antiviral agent with nanomolar efficacy against certain strains of the rabies virus.[1][2][3] Its targeted mechanism of action offers a promising avenue for the development of new therapeutic strategies against this fatal neurological disease. This guide consolidates the current knowledge on its chemical structure, properties, and biological activity, providing a valuable resource for ongoing and future research.

Chemical Structure and Properties

GRP-60367 hydrochloride is the hydrochloride salt of the parent compound GRP-60367. The salt form generally offers enhanced water solubility and stability, which is advantageous for experimental and developmental purposes.[2]

Chemical Structure:

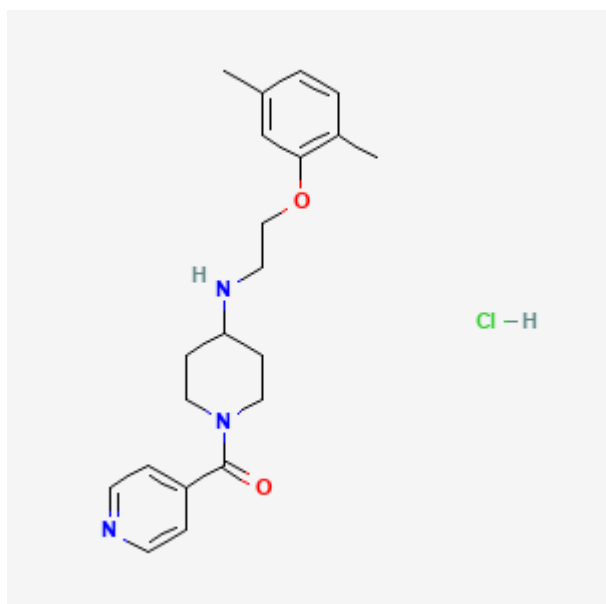


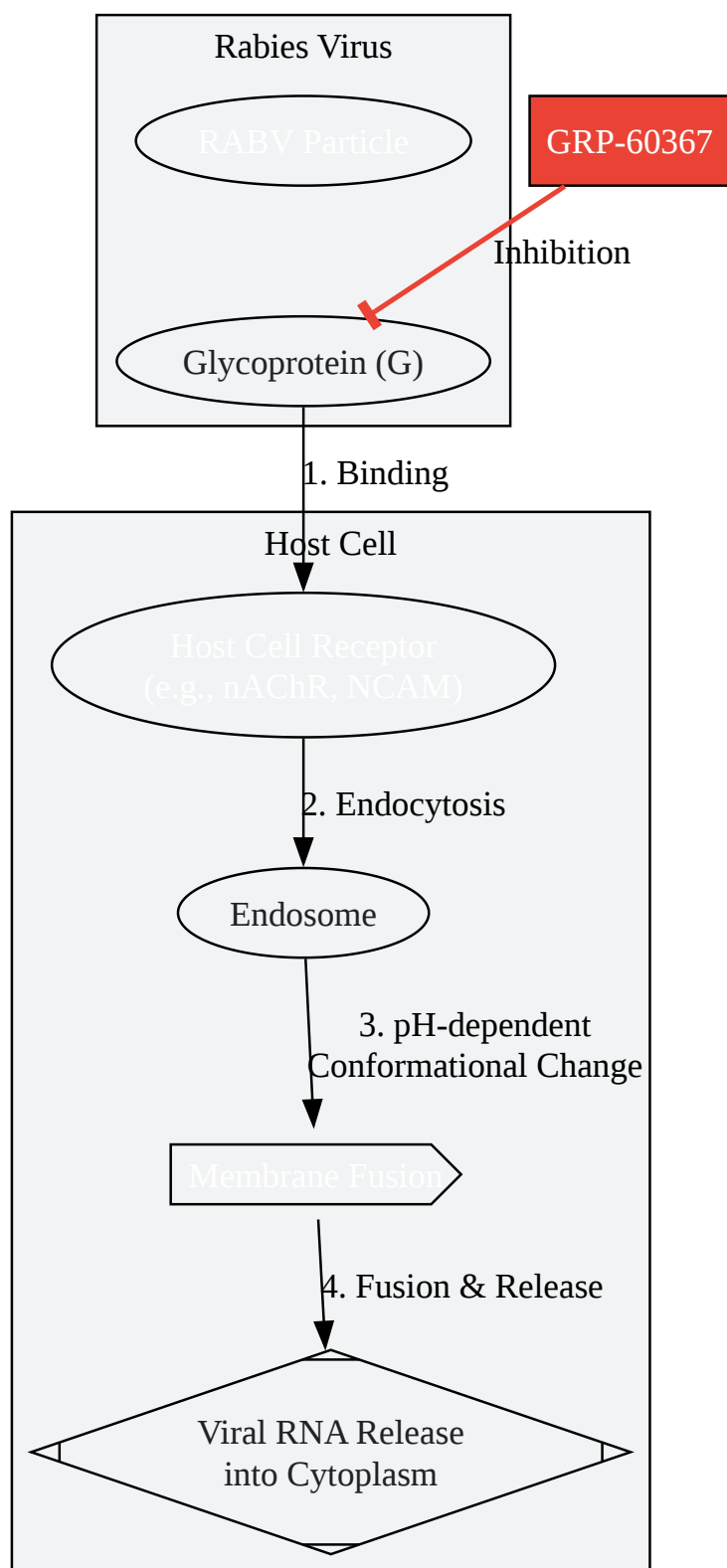
Figure 1: 2D structure of **GRP-60367 hydrochloride**.

Table 1: Chemical and Physical Properties of **GRP-60367 Hydrochloride**

Property	Value	Source
IUPAC Name	[4-[2-(2,5-dimethylphenoxy)ethylamino]piperidin-1-yl]-pyridin-4-ylmethanone;hydrochloride	PubChem
CAS Number	2803211-60-9	[1][3][4][5]
Molecular Formula	C ₂₁ H ₂₈ ClN ₃ O ₂	[4]
Molecular Weight	389.9 g/mol	[4]
SMILES	<chem>CC1=CC(=C(C=C1)C)OCCNC2CCN(CC2)C(=O)C3=CC=NC=C3.Cl</chem>	[4]
Appearance	Solid, Off-white to light yellow	MedChemExpress
Solubility	DMSO: 250 mg/mL (641.16 mM; requires sonication)	MedChemExpress
Storage	4°C, sealed storage, away from moisture. In solvent: -80°C for 6 months; -20°C for 1 month.	[1]

Mechanism of Action and Biological Activity

GRP-60367 hydrochloride functions as a direct-acting antiviral by specifically inhibiting the entry of the rabies virus into host cells.[1][3] Its molecular target is the rabies virus glycoprotein (RABV G), a critical component of the viral envelope responsible for receptor binding and membrane fusion. By targeting the G protein, **GRP-60367 hydrochloride** effectively blocks the initial and essential step of the viral life cycle.



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Caption: Workflow for the time-of-addition antiviral assay.

Methodology:

- **Cell Seeding:** Plate a suitable host cell line (e.g., BEAS-2B, Neuro-2a) in 96-well plates and incubate overnight to allow for cell adherence.
- **Synchronized Infection:** Pre-chill the cells at 4°C for 30 minutes. Replace the medium with a pre-chilled viral inoculum of RABV at a specific multiplicity of infection (MOI). Incubate at 4°C for 1 hour to allow viral attachment but not entry.
- **Initiation of Entry:** Remove the inoculum, wash the cells with cold PBS to remove unbound virus, and add pre-warmed culture medium to initiate synchronous viral entry. This point is considered time zero (T=0).
- **Compound Addition:** Add **GRP-60367 hydrochloride** at its effective concentration (e.g., 10x EC₅₀) to different wells at various time points before and after infection (e.g., -1h, 0h, 1h, 2h, 4h, 8h). Include appropriate controls (no virus, virus with no compound, and known inhibitors of different stages).
- **Incubation:** Incubate the plates for a period sufficient for one round of viral replication (e.g., 24-48 hours).
- **Quantification of Viral Replication:** Measure the extent of viral replication in each well. This can be done using various methods such as:
 - **Reporter Virus Assays:** If using a reporter virus (e.g., expressing luciferase or a fluorescent protein), measure the reporter signal.
 - **Quantitative PCR (qPCR):** Quantify the levels of viral RNA.
 - **Plaque Assay or Focus-Forming Assay:** Titer the amount of infectious virus produced.
- **Data Analysis:** Plot the percentage of inhibition against the time of compound addition. A significant reduction in viral replication only when the compound is added early in the infection cycle (around T=0) is indicative of an entry inhibitor.

Viral Entry Assay using Pseudotyped Viruses

To specifically study the effect of GRP-60367 on RABV G-mediated entry without the need for handling live rabies virus, a common approach is to use a safe, replication-deficient viral core (e.g., from vesicular stomatitis virus, VSV, or a lentivirus) pseudotyped with the RABV G protein. These pseudoviruses often carry a reporter gene.

Methodology:

- **Production of Pseudotyped Viruses:** Co-transfect a suitable packaging cell line (e.g., HEK293T) with a plasmid encoding the viral core and reporter gene, and a separate plasmid encoding the RABV G protein. Harvest the supernatant containing the pseudotyped viral particles.
- **Transduction of Target Cells:** Seed target cells in a 96-well plate. The following day, pre-incubate the cells with various concentrations of **GRP-60367 hydrochloride** for 1 hour.
- **Infection:** Add the RABV G-pseudotyped virus to the wells.
- **Incubation and Analysis:** Incubate for 48-72 hours, then measure the reporter gene expression (e.g., luciferase activity, fluorescence).
- **Data Analysis:** Calculate the EC₅₀ value of **GRP-60367 hydrochloride** by plotting the dose-response curve.

Synthesis

A detailed, publicly available synthesis protocol for **GRP-60367 hydrochloride** is not readily found in the scientific literature. However, based on its chemical structure, a plausible synthetic route would likely involve the following key steps:

- **Synthesis of the piperidine core:** This would involve the formation of the substituted piperidine ring.
- **Coupling with isonicotinoyl chloride:** The piperidine core would be acylated with isonicotinoyl chloride or a similar activated derivative of isonicotinic acid.
- **Alkylation of the secondary amine:** The secondary amine on the piperidine ring would be alkylated with a suitable 2-(2,5-dimethylphenoxy)ethyl halide or tosylate.

- Salt formation: The final compound would be treated with hydrochloric acid to form the hydrochloride salt.

Note: This is a generalized synthetic scheme. The actual synthesis may involve protecting groups and different reaction conditions.

Conclusion

GRP-60367 hydrochloride is a highly potent and specific inhibitor of rabies virus entry. Its well-defined mechanism of action, targeting the viral glycoprotein G, makes it an excellent tool for studying the intricacies of rabies virus infection and a promising lead compound for the development of novel antiviral therapies. The experimental protocols outlined in this guide provide a framework for researchers to further investigate the properties and potential applications of this molecule. Further research is warranted to explore its in vivo efficacy, pharmacokinetic profile, and potential for clinical development.

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